

Introduction: The Role and Risks of 2,3-Dimethylbenzyl Bromide in Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-(Bromomethyl)-2,3-dimethylbenzene*

CAS No.: 81093-21-2

Cat. No.: B3021673

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1-(Bromomethyl)-2,3-dimethylbenzene, more commonly known in laboratory settings as 2,3-dimethylbenzyl bromide, is a reactive organic compound essential for specialized synthetic applications.[1] As a substituted benzyl bromide, its utility lies in its ability to introduce the 2,3-dimethylbenzyl moiety into a target molecule, a common step in the development of complex organic structures and pharmaceutical intermediates.[2] The presence of the bromomethyl group makes it a potent electrophile and a valuable reagent for nucleophilic substitution and alkylation reactions.[1]

However, the very reactivity that makes this compound a valuable synthetic tool also necessitates a thorough understanding of its associated hazards. Brominated organic compounds, particularly benzyl bromides, are often lachrymatory and possess alkylating properties that can pose significant health risks upon exposure. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the safety protocols, hazard management, and emergency procedures required for the safe handling of **1-(Bromomethyl)-2,3-dimethylbenzene**, ensuring that its scientific potential can be explored without compromising laboratory safety.

Section 1: Hazard Identification and Risk Assessment

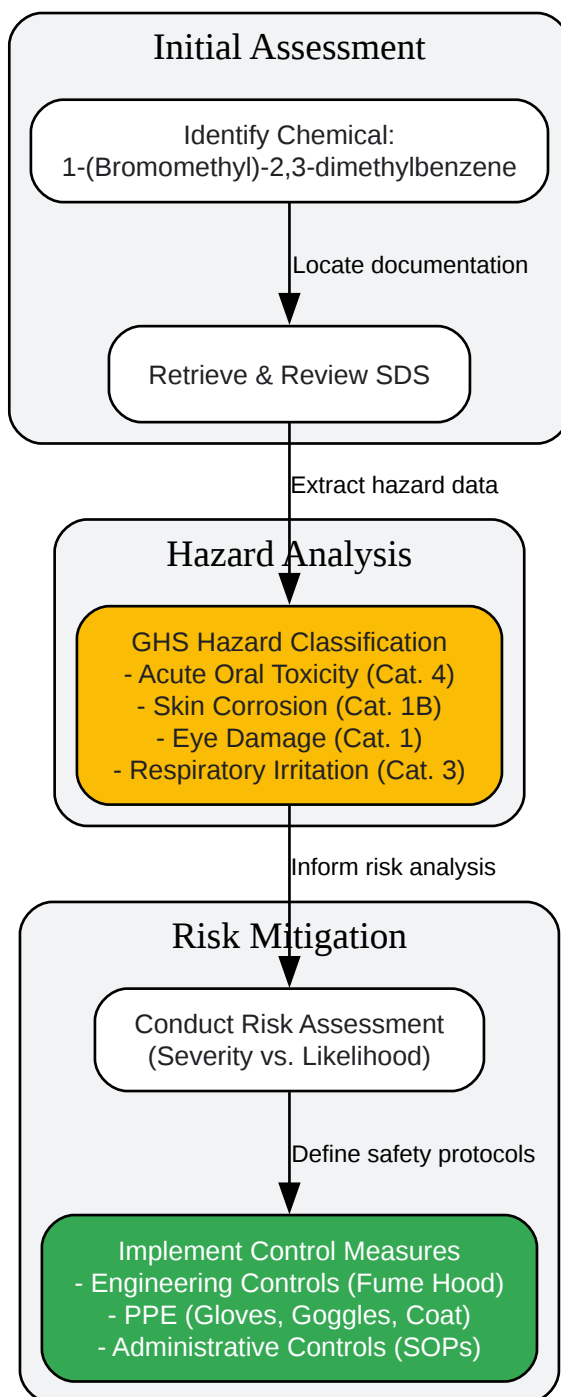
A foundational principle of laboratory safety is a comprehensive understanding of the intrinsic hazards of a chemical. **1-(Bromomethyl)-2,3-dimethylbenzene** is classified under the Globally Harmonized System (GHS) as a hazardous substance, requiring stringent control measures. The primary risks are associated with its corrosive and toxic properties upon contact or ingestion.

Aggregated GHS data indicates that this compound is harmful if swallowed, can cause severe skin burns and eye damage, and may lead to respiratory irritation.[3] A detailed breakdown of its GHS classification is essential for a proper risk assessment.

Table 1: GHS Classification for 1-(Bromomethyl)-2,3-dimethylbenzene[3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	H314: Causes severe skin burns and eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

The logical workflow from identifying a chemical to implementing safety controls is a critical process for ensuring laboratory safety. This process begins with consulting the Safety Data Sheet (SDS) and culminates in the application of specific engineering and personal protective measures tailored to the assessed risks.



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Caption: Logical workflow from chemical identification to risk mitigation.

Section 2: Safe Handling and Exposure Control

Effective risk management hinges on the implementation of robust engineering controls and the consistent use of appropriate Personal Protective Equipment (PPE). Due to its corrosive nature and potential for respiratory irritation, **1-(Bromomethyl)-2,3-dimethylbenzene** must be handled with care in a controlled environment.

Engineering Controls

The primary engineering control for handling this chemical is a certified chemical fume hood.[4] A fume hood is essential to prevent the inhalation of vapors and to contain any potential spills. [4] The work area should also be equipped with an accessible safety shower and an eyewash station.[5]

Personal Protective Equipment (PPE)

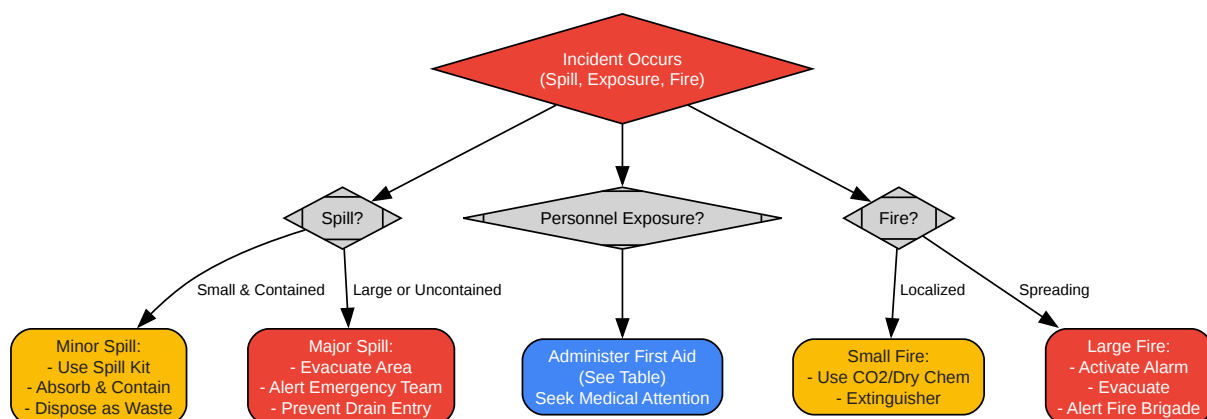
The selection of PPE is dictated by the hazards identified. The following PPE is mandatory when handling **1-(Bromomethyl)-2,3-dimethylbenzene**:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes that can cause severe eye damage.
- **Skin Protection:** A flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.[5] Contaminated clothing should be removed immediately and laundered before reuse.[6]
- **Respiratory Protection:** If there is a risk of exceeding exposure limits or if working outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Experimental Protocol for Safe Handling

- **Preparation:** Before handling, ensure the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items. Don all required PPE according to the correct sequence.
- **Dispensing:** Transport the chemical in a sealed, properly labeled container.[7] Dispense the required amount slowly and carefully to avoid splashing or generating aerosols. Keep the container tightly closed when not in use.[4][8]

- During Reaction: Conduct all operations within the fume hood. Avoid heating, which may cause the violent rupture of containers.[7] Keep away from ignition sources as the compound may be combustible.[8]
- Post-Handling: After use, securely seal the container and return it to its designated storage location.
- Decontamination: Wipe down the work surface with an appropriate solvent. Dispose of contaminated materials (e.g., pipette tips, weighing paper) in a designated hazardous waste container.
- PPE Removal: Remove PPE in the reverse order of donning, taking care to avoid self-contamination. Wash hands thoroughly with soap and water after handling is complete.[7]



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Caption: Decision tree for emergency response procedures.

Section 4: Storage, Disposal, and Physicochemical Data

Storage and Stability

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous situations.

- Conditions: Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition. [4][7]* Container: Keep the container tightly sealed in its original packaging. [4][7] Containers should be clearly labeled and checked regularly for leaks. [7]* Incompatibilities: Avoid contact with strong oxidizing agents. [5][8]

Disposal Considerations

Disposal of **1-(Bromomethyl)-2,3-dimethylbenzene** and its contaminated materials must be handled as hazardous waste.

- Procedure: Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations. [8][9] Do not allow the product to enter drains or the environment.

Table 2: Physicochemical Properties

Property	Value	Source
Synonyms	2,3-Dimethylbenzyl bromide	[1]
Molecular Formula	C ₉ H ₁₁ Br	[1]
Molecular Weight	199.09 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	214 °C (for the related isomer 1-Bromo-2,3-dimethylbenzene)	[10]
Density	1.365 g/mL at 25 °C (for the related isomer 1-Bromo-2,3-dimethylbenzene)	[10]
Solubility	Soluble in organic solvents; limited solubility in water	[1]

References

- 3-Bromo-o-xylene, 99% - Material Safety Data Sheet. Cole-Parmer. [\[Link\]](#)
- 2-(Bromomethyl)-1,3-dimethylbenzene. PubChem. [\[Link\]](#)

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- To cite this document: BenchChem. [Introduction: The Role and Risks of 2,3-Dimethylbenzyl Bromide in Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3021673/docs#introduction-the-role-and-risks-of-2-3-dimethylbenzyl-bromide-in-synthesis\]](https://www.benchchem.com/product/b3021673/docs#introduction-the-role-and-risks-of-2-3-dimethylbenzyl-bromide-in-synthesis)

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